

Potassium Valerate: Application Notes and Protocols for Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Potassium valerate*

Cat. No.: *B096342*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium valerate, also known as potassium pentanoate, is the potassium salt of valeric acid. While it is a salt of a weak acid and a strong base, suggesting basic properties, its application as a general base in a wide range of organic reactions is not extensively documented in readily available scientific literature. Its most prominent and well-established application in organic synthesis is in the Kolbe electrolysis for the formation of octane. This document provides detailed application notes and protocols for this specific reaction, alongside a general discussion of the role of potassium salts as bases in other key organic transformations.

Physicochemical Data of Potassium Valerate

A summary of the key physical and chemical properties of **potassium valerate** is presented in Table 1. This data is essential for handling the reagent and for designing experimental setups.

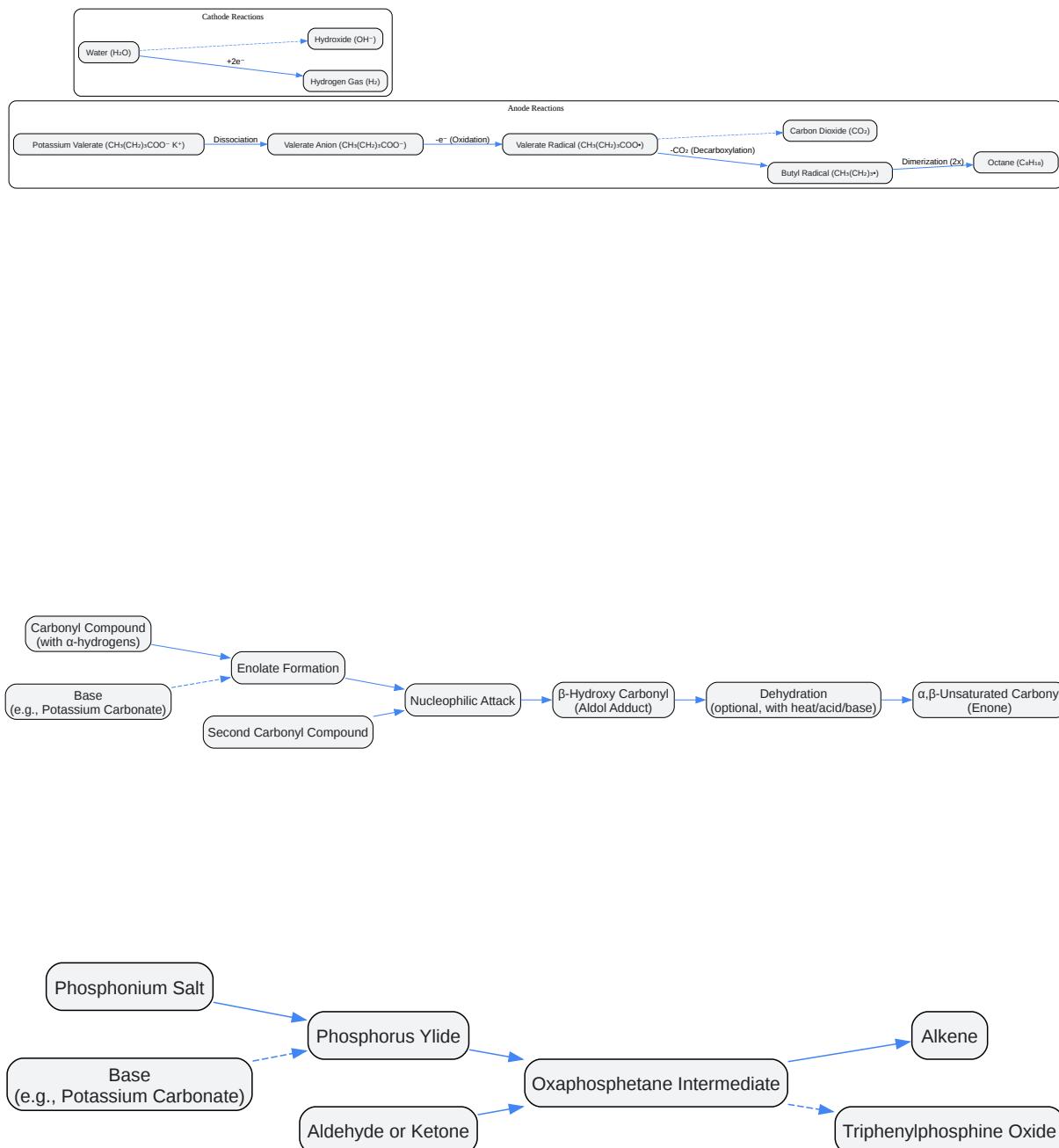
Property	Value	Reference
CAS Number	19455-21-1	[1]
Molecular Formula	C ₅ H ₉ KO ₂	[1]
Molecular Weight	140.22 g/mol	[1]
Appearance	White solid	
Boiling Point	185.3°C at 760 mmHg (of valeric acid)	
Solubility	Soluble in water	

Core Application: Kolbe Electrolysis

The Kolbe electrolysis is an electrochemical oxidative decarboxylation of a carboxylate salt, leading to the formation of a new carbon-carbon bond. In the case of **potassium valerate**, the electrolysis results in the formation of octane.[\[2\]](#)

Reaction Mechanism

The reaction proceeds via a radical mechanism at the anode. The valerate anion is oxidized to a valerate radical, which then loses carbon dioxide to form a butyl radical. Two butyl radicals then dimerize to form octane.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Potassium valerate | C5H9KO2 | CID 23668516 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. grokipedia.com [grokipedia.com]
- To cite this document: BenchChem. [Potassium Valerate: Application Notes and Protocols for Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b096342#potassium-valerate-as-a-base-in-organic-reactions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com